

A Technical Guide to N-Boc-4-iodo-DL-phenylalanine

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Compound of Interest

Compound Name: *Boc-p-iodo-DL-Phe-OH*

Cat. No.: *B558093*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of N-Boc-4-iodo-DL-phenylalanine, a key synthetic building block in medicinal chemistry and peptide science. It details the compound's properties, a representative synthesis protocol, and its primary applications, with a focus on its role in drug discovery and development.

Compound Identification and Properties

N-Boc-4-iodo-DL-phenylalanine is a derivative of the essential amino acid phenylalanine. It is distinguished by two critical modifications: a tert-butyloxycarbonyl (Boc) protecting group on the alpha-amino group and an iodine atom at the para (4-position) of the phenyl ring. The Boc group provides stability and facilitates controlled reactions during peptide synthesis, while the iodine atom offers a versatile site for further chemical modifications.^{[1][2]}

While a specific CAS number for the racemic DL-mixture is not prominently available, the individual enantiomers are well-documented:

- N-Boc-4-iodo-L-phenylalanine: CAS 62129-44-6^{[3][4][5][6]}
- N-Boc-4-iodo-D-phenylalanine: CAS 176199-35-2^{[2][7]}

The quantitative physicochemical properties are summarized in the table below.

Table 1: Physicochemical Properties of N-Boc-4-iodo-phenylalanine

Property	Value	References
Molecular Formula	C ₁₄ H ₁₈ INO ₄	[3][5][7]
Molecular Weight	391.20 g/mol	[3][5][7]
Melting Point	~150 °C (decomposes)	[8][9]
Appearance	White to off-white solid	[8]
Solubility	Soluble in DMSO, DCM, Ethyl Acetate; Slightly soluble in water.	[3][8]
Purity (Typical)	≥98% (HPLC)	[7]
Storage Conditions	Store at 0-8°C	[7]

Synthesis of N-Boc-4-iodo-DL-phenylalanine

The synthesis of N-Boc-4-iodo-DL-phenylalanine can be conceptualized as a two-step process starting from 4-iodo-DL-phenylalanine. The first step involves the protection of the amino group with a Boc anhydride, followed by purification.

This protocol is a representative method adapted from procedures for similar amino acids.[10]

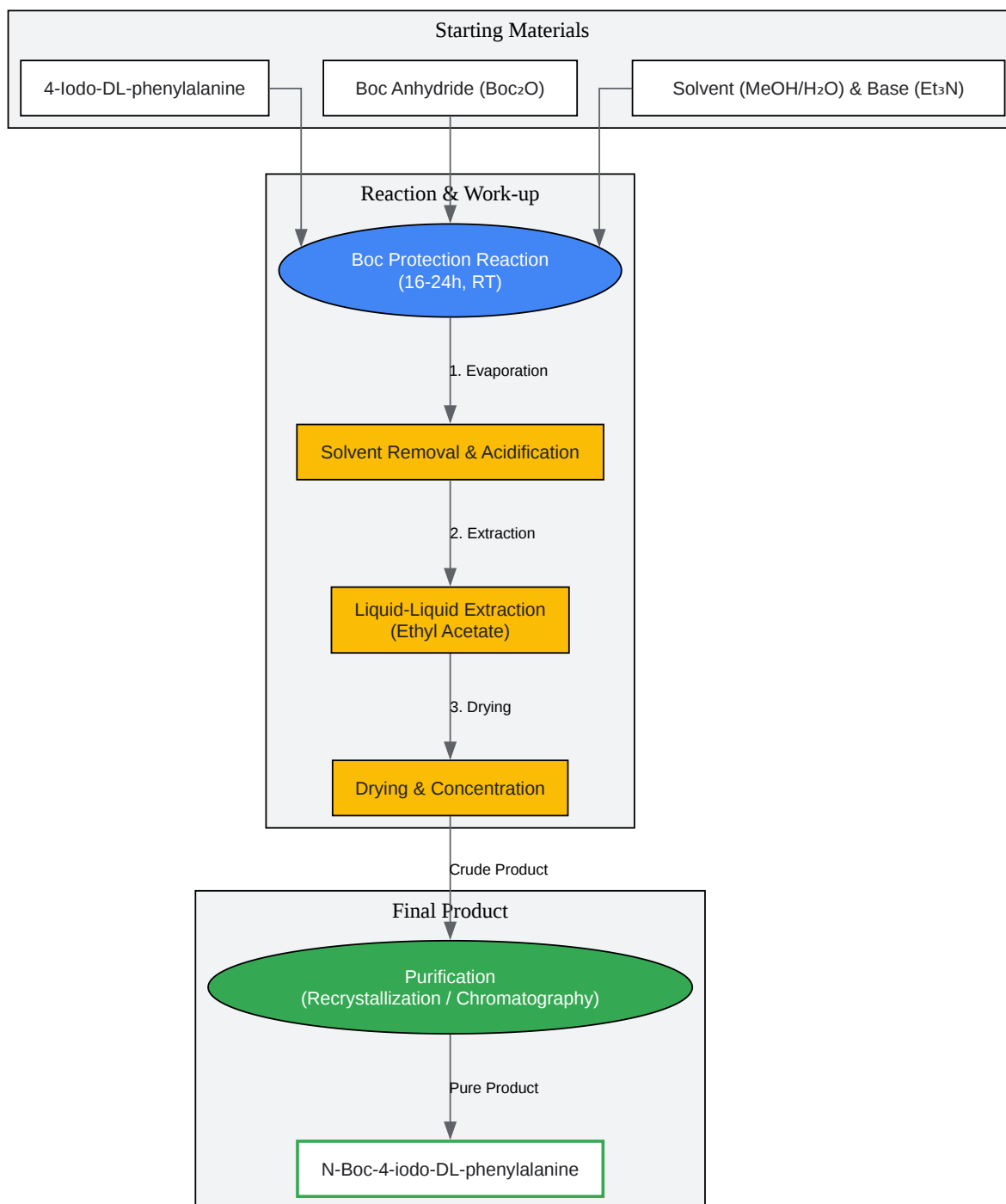
Materials:

- 4-Iodo-DL-phenylalanine
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N)
- Methanol (MeOH)
- Deionized Water (H₂O)
- Ethyl Acetate (EtOAc)
- 1 M Hydrochloric Acid (HCl)

- Saturated Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Round-bottom flask, magnetic stirrer, separatory funnel, rotary evaporator.

Procedure:

- Dissolution: Dissolve 4-iodo-DL-phenylalanine (1 equivalent) in a 1:1 mixture of methanol and deionized water in a round-bottom flask.
- Basification: Add triethylamine (2.5 equivalents) to the solution and stir until the amino acid is fully dissolved.
- Boc Protection: Add di-tert-butyl dicarbonate (1.5 equivalents) to the reaction mixture.
- Reaction: Stir the mixture vigorously at room temperature for 16-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: a. Concentrate the reaction mixture under reduced pressure using a rotary evaporator to remove the methanol. b. Dilute the remaining aqueous solution with ethyl acetate. c. Transfer the mixture to a separatory funnel and acidify to a pH of 2-3 by slowly adding 1 M HCl. d. Separate the organic layer. Extract the aqueous layer two more times with ethyl acetate. e. Combine all organic layers and wash sequentially with water and then brine.
- Drying and Concentration: Dry the combined organic phase over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purification: The crude N-Boc-4-iodo-DL-phenylalanine can be purified by recrystallization or column chromatography to yield a white solid.



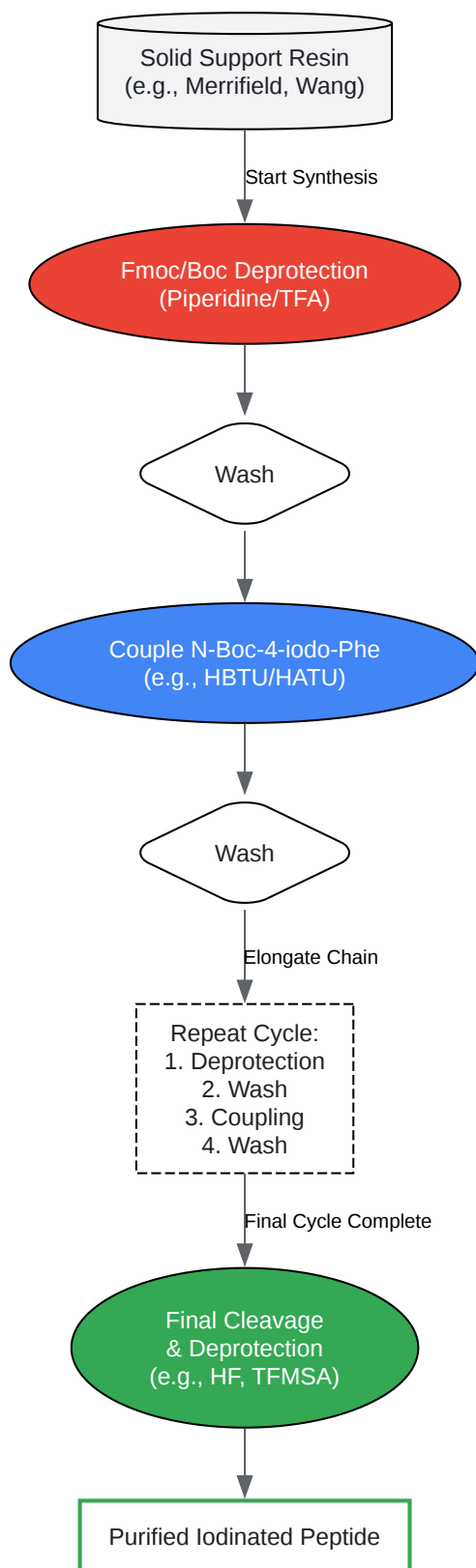
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Diagram 1: General workflow for the synthesis of N-Boc-4-iodo-DL-phenylalanine.

Key Applications in Research and Development

N-Boc-4-iodo-DL-phenylalanine is a versatile building block with significant applications in several areas of chemical and pharmaceutical research.

- **Peptide Synthesis:** The compound is a crucial component in Solid Phase Peptide Synthesis (SPPS).^[1] It allows for the site-specific incorporation of an iodinated phenylalanine residue into a peptide sequence. The Boc group serves as a temporary protecting group for the N-terminus, which is cleaved during each cycle of amino acid addition.^{[2][11]} This modification can be used to enhance biological activity or introduce a unique chemical handle for further modification.^[1]
- **Drug Development:** The unique properties of this compound make it valuable for designing novel therapeutics.^[1] The iodophenyl moiety can influence the peptide's conformation and binding affinity to biological targets. Furthermore, the iodine atom serves as a key precursor for introducing more complex functionalities via cross-coupling reactions, such as Suzuki or Stille couplings, enabling the creation of diverse molecular libraries for drug screening.^{[2][5]}
- **Radiolabeling and Bioconjugation:** The presence of a stable iodine atom makes this amino acid derivative an excellent candidate for radiolabeling studies.^{[2][7]} By substituting the stable ^{127}I isotope with a radioactive isotope (e.g., ^{123}I , ^{124}I , ^{125}I , or ^{131}I), peptides containing this residue can be used as tracers in biological assays or as imaging agents in diagnostic medicine (e.g., SPECT or PET imaging).^{[2][12]}
- **Protein Engineering and Interaction Studies:** Incorporating this unnatural amino acid into proteins allows researchers to probe protein structure and function. The iodinated residue can serve as a heavy atom for X-ray crystallography or as a spectroscopic probe to study protein-protein or protein-ligand interactions.^[1]



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Diagram 2: Use of N-Boc-4-iodo-phenylalanine in a Boc-SPPS workflow.

Safety and Handling

As with all laboratory chemicals, N-Boc-4-iodo-DL-phenylalanine should be handled in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, consult the material safety data sheet (MSDS) provided by the supplier.

Conclusion

N-Boc-4-iodo-DL-phenylalanine is a high-value synthetic intermediate that serves as an enabling tool for scientific advancement.[2] Its strategic use in peptide synthesis, drug discovery, and radiolabeling underscores its importance in modern biochemical and pharmaceutical research. The ability to introduce a stable iodine atom provides a versatile handle for a wide range of chemical modifications, making it an indispensable component for developing novel peptides and small molecule therapeutics.

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